Proper Disposal of Carbaryl-d7: A Guide for Laboratory Professionals

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Compound of Interest	
Compound Name:	*Carbaryl-d7*
CAS No.:	*362049-56-7*
Cat. No.:	*B562851*

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For researchers, scientists, and drug development professionals, the proper disposal of **Carbaryl-d7** is crucial for maintaining laboratory safety and environmental compliance. This guide provides essential, step-by-step procedures for the safe handling and disposal of this deuterated carbamate insecticide.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to handle **Carbaryl-d7** with appropriate safety measures. **Carbaryl-d7**, like its non-deuterated counterpart, is harmful if swallowed, absorbed through the skin, or inhaled.[1][2][3] It is also suspected of causing cancer and is very toxic to aquatic life.[3]

Personal Protective Equipment (PPE): All personnel handling **Carbaryl-d7** must wear the following PPE:

- Chemical-resistant gloves (e.g., nitrile)[4][5]
- Protective clothing, including a lab coat or long-sleeved shirt and long pants[4][5][6]

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- Eye protection (safety glasses or goggles)[5]
- In situations where dust or aerosols may be generated, a NIOSH-approved respirator is necessary.[6][7]

Always wash hands thoroughly with soap and water after handling the compound.[2][5] Contaminated clothing should be removed immediately and washed separately before reuse.[1][6]

Step-by-Step Disposal Procedure

The primary principle for the disposal of **Carbaryl-d7** is to treat it as a hazardous waste.[4] It must be disposed of at an approved waste disposal facility in accordance with all local, state, and federal regulations.[1][6]

- Waste Collection:
  - Collect waste **Carbaryl-d7** and any contaminated materials (e.g., absorbent pads from a spill cleanup) in a designated, properly labeled hazardous waste container.[1][4]
  - Ensure the container is sealed to prevent leaks or spills.[4]
  - Do not mix with other waste streams unless explicitly permitted by your institution's hazardous waste management plan.
- Container Decontamination:
  - For empty containers, a triple-rinse procedure is recommended.[1][8]
    1. Fill the container approximately one-quarter full with a suitable solvent (e.g., methanol or another solvent in which **Carbaryl-d7** is soluble).
    2. Securely cap the container and shake for at least 30 seconds.
    3. Pour the rinsate into the designated hazardous waste container.
    4. Repeat this process two more times.[8]

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  - The triple-rinsed container can then be disposed of according to your institution's guidelines for decontaminated lab waste. Never reuse empty pesticide containers for other purposes.[8][9]

- Spill Management:
  - In the event of a spill, evacuate non-essential personnel from the area.[4]
  - Wearing appropriate PPE, contain the spill using an inert absorbent material such as vermiculite, sand, or commercial sorbent pads.[1][6]
  - Carefully sweep or scoop up the absorbed material and place it into the designated hazardous waste container.[4][6]
  - Clean the spill area with a suitable solvent and collect the cleaning materials as hazardous waste.
  - Ensure adequate ventilation during and after the cleanup.[4][7]
- Prohibited Disposal Methods:
  - Do not dispose of **Carbaryl-d7** down the sink, in toilets, or in any municipal sewer or storm drain.[9][10] This can contaminate waterways and interfere with wastewater treatment processes.[9]
  - Do not dispose of **Carbaryl-d7** in regular trash.

Quantitative Data Summary

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Parameter	Value	Reference
RCRA Waste Code	U279	[1]
CERCLA Reportable Quantity (RQ)	100 pounds (for Carbaryl)	[1]
Aquatic Toxicity (Carbaryl)	Very toxic to aquatic life	[3]
Ecotoxicity (Daphnia Magna)	0.00067 mg/L – 48-hour EC50	[1]
Ecotoxicity (Rainbow Trout)	1.4 mg/L – 96-hour LC50	[1]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Carbaryl-d7**.

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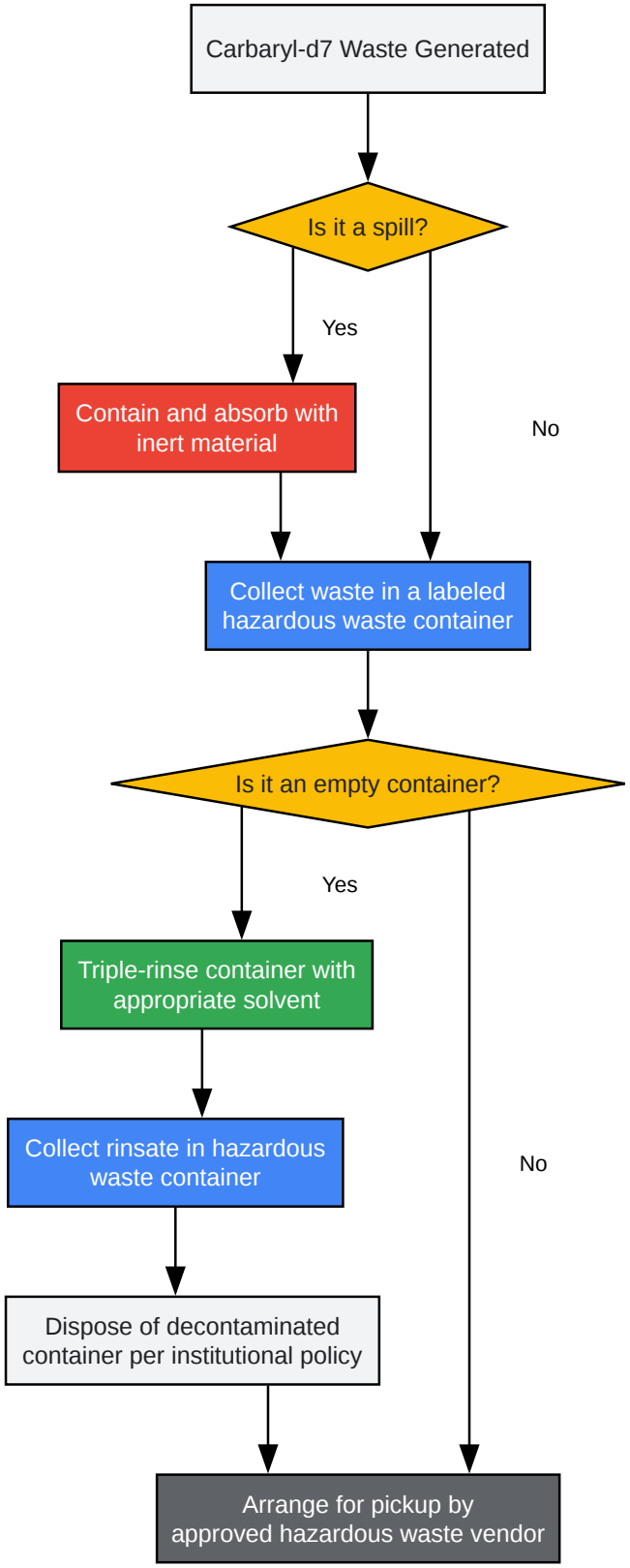

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